

Essential Safety and Operational Guide for 3-(4-Bromophenyl)isoxazol-5-amine

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)isoxazol-5-amine

Cat. No.: B040261

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety, handling, and disposal information for **3-(4-Bromophenyl)isoxazol-5-amine** (CAS No: 6525-98-0, 119162-53-7). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk to personnel and the environment. This compound is classified as toxic if swallowed and requires careful handling in a controlled laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazard associated with **3-(4-Bromophenyl)isoxazol-5-amine** is acute oral toxicity.^{[1][2]} It is also prudent to assume it may cause skin, eye, and respiratory irritation based on data from structurally similar compounds.^{[3][4]} Therefore, a comprehensive personal protective equipment strategy is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against potential splashes and dust.
Skin Protection	- Gloves: Chemically resistant gloves (e.g., nitrile or neoprene). Inspect for any signs of degradation or perforation before use. - Lab Coat: A standard laboratory coat should be worn to prevent skin contact.	To prevent accidental skin contact with the compound.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator should be used when handling the solid compound outside of a certified chemical fume hood.	To prevent inhalation of the powdered compound.

Operational Plan: Handling and Storage

Strict adherence to the following operational procedures is essential for the safe handling of **3-(4-Bromophenyl)isoxazol-5-amine**.

Engineering Controls:

- **Ventilation:** All handling of the solid compound or solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Safety Equipment:** A safety shower and an eyewash station must be readily accessible in the immediate work area.

Handling Procedures:

- **Avoid Contact:** Avoid all direct contact with the skin, eyes, and clothing.

- Prevent Dust and Aerosols: Take care to prevent the formation of dust and aerosols during handling.
- Weighing: If weighing the solid compound, do so within the fume hood.
- Solution Preparation: When preparing solutions, slowly add the solid **3-(4-Bromophenyl)isoxazol-5-amine** to the solvent to prevent splashing.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Storage:

- Store **3-(4-Bromophenyl)isoxazol-5-amine** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
- The storage class is 6.1C for combustible, acute toxic category 3 compounds.[\[1\]](#)

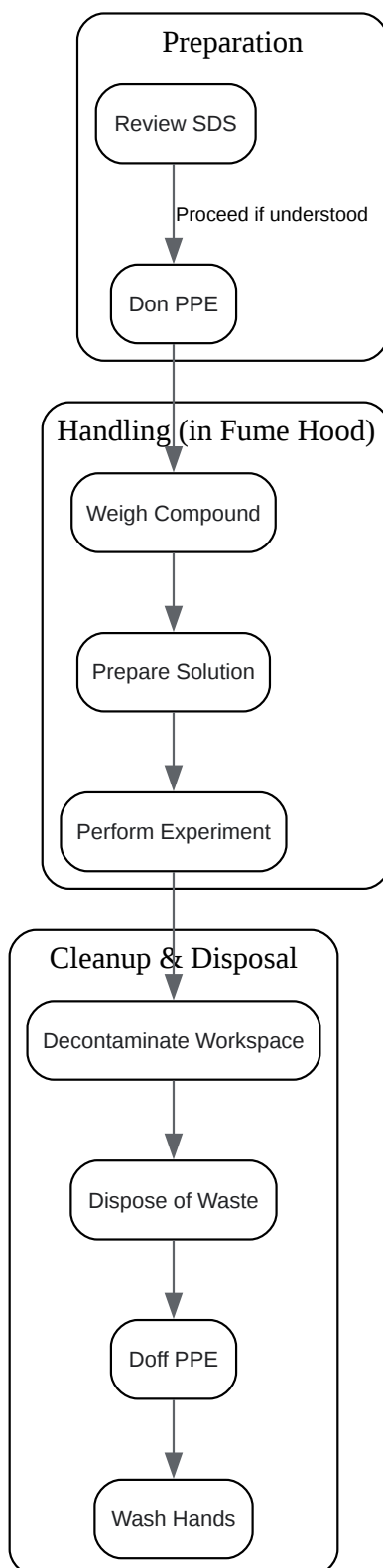
Disposal Plan

Proper disposal of **3-(4-Bromophenyl)isoxazol-5-amine** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of surplus and non-recyclable solutions to a licensed disposal company. Do not pour waste down the drain.
- Contaminated Packaging: Dispose of contaminated packaging as unused product.
- Regulations: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

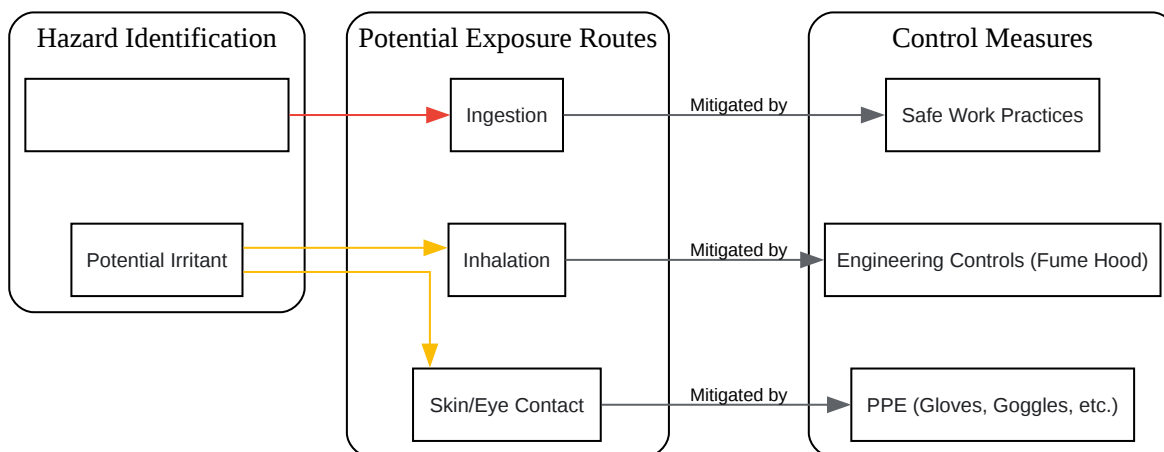
Experimental Workflow and Safety Logic

The following diagrams illustrate the general workflow for safely handling this compound and the logical relationships for risk assessment.



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Caption: Experimental Workflow for Safe Handling.



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Caption: Logical Relationship for Risk Assessment.

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